

# An In-depth Technical Guide to the Physical Properties of alpha-Naphthylacetylene

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## Compound of Interest

Compound Name: 1-Ethynylnaphthalene

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## Introduction

alpha-Naphthylacetylene, also known as **1-ethynylnaphthalene**, is an aromatic hydrocarbon of significant interest in organic synthesis and materials science. Its rigid structure, incorporating a naphthalene core and a terminal alkyne, makes it a valuable building block for the synthesis of complex organic molecules, including polymers and functional materials. A thorough understanding of its physical properties is paramount for its effective use in research and development, particularly in areas such as reaction kinetics, process design, and formulation development. This technical guide provides a comprehensive overview of the key physical properties of alpha-naphthylacetylene, accompanied by detailed experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of alpha-naphthylacetylene are summarized in the table below. These values represent a consolidation of data from various sources and provide a baseline for its handling and application in a laboratory setting.

Physical Property	Value	Units
Molecular Formula	C <sub>12</sub> H <sub>8</sub>	
Molecular Weight	152.19	g/mol
Melting Point	1	°C
Boiling Point	270.4[1] (at 760 mmHg), ~209.67 (rough estimate)[2]	°C
Density	1.070[1][2][3][4]	g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.6500[1][2][3][4]	
Flash Point	106.3[1], 57.8 (closed cup)[4]	°C
Vapor Pressure	0.0114	mmHg at 25°C
Solubility	Soluble in DMSO[2]	
CAS Number	15727-65-8	

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of alpha-naphthylacetylene. These protocols are based on standard laboratory practices for organic compounds.

### Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For alpha-naphthylacetylene, which has a melting point of 1°C, a specialized low-temperature apparatus is required.

Methodology:

- **Sample Preparation:** A small, pure sample of alpha-naphthylacetylene is loaded into a capillary tube.

- **Apparatus:** A calibrated melting point apparatus with a cooling capability (e.g., a cryostat or a cooled stage microscope) is used.
- **Procedure:** The capillary tube is placed in the apparatus, and the temperature is slowly decreased until the sample solidifies. The temperature is then gradually increased at a slow, controlled rate (e.g., 0.5-1°C per minute).
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. The melting point is reported as this range.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. Simple distillation is a common method for determining the boiling point of a liquid.<sup>[5]</sup>

Methodology:

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.<sup>[5]</sup>
- **Sample and Heating:** The round-bottom flask is filled with a sample of alpha-naphthylacetylene and a few boiling chips to ensure smooth boiling. The flask is then heated gently.
- **Temperature Measurement:** The thermometer bulb is positioned so that the top of the bulb is level with the side arm of the distillation head. This ensures that the recorded temperature is that of the vapor in equilibrium with the liquid.<sup>[5]</sup>
- **Observation:** As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize. The constant temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point.<sup>[5]</sup> It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

## Determination of Density

Density is the mass of a substance per unit volume. For a liquid like alpha-naphthylacetylene, this can be determined using a pycnometer or a graduated cylinder and a balance.

Methodology (using a pycnometer):

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately.
- **Sample Filling:** The pycnometer is filled with alpha-naphthylacetylene, ensuring there are no air bubbles. The temperature of the sample is recorded.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The mass of the alpha-naphthylacetylene is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. A qualitative assessment of solubility in various solvents is a common practice.

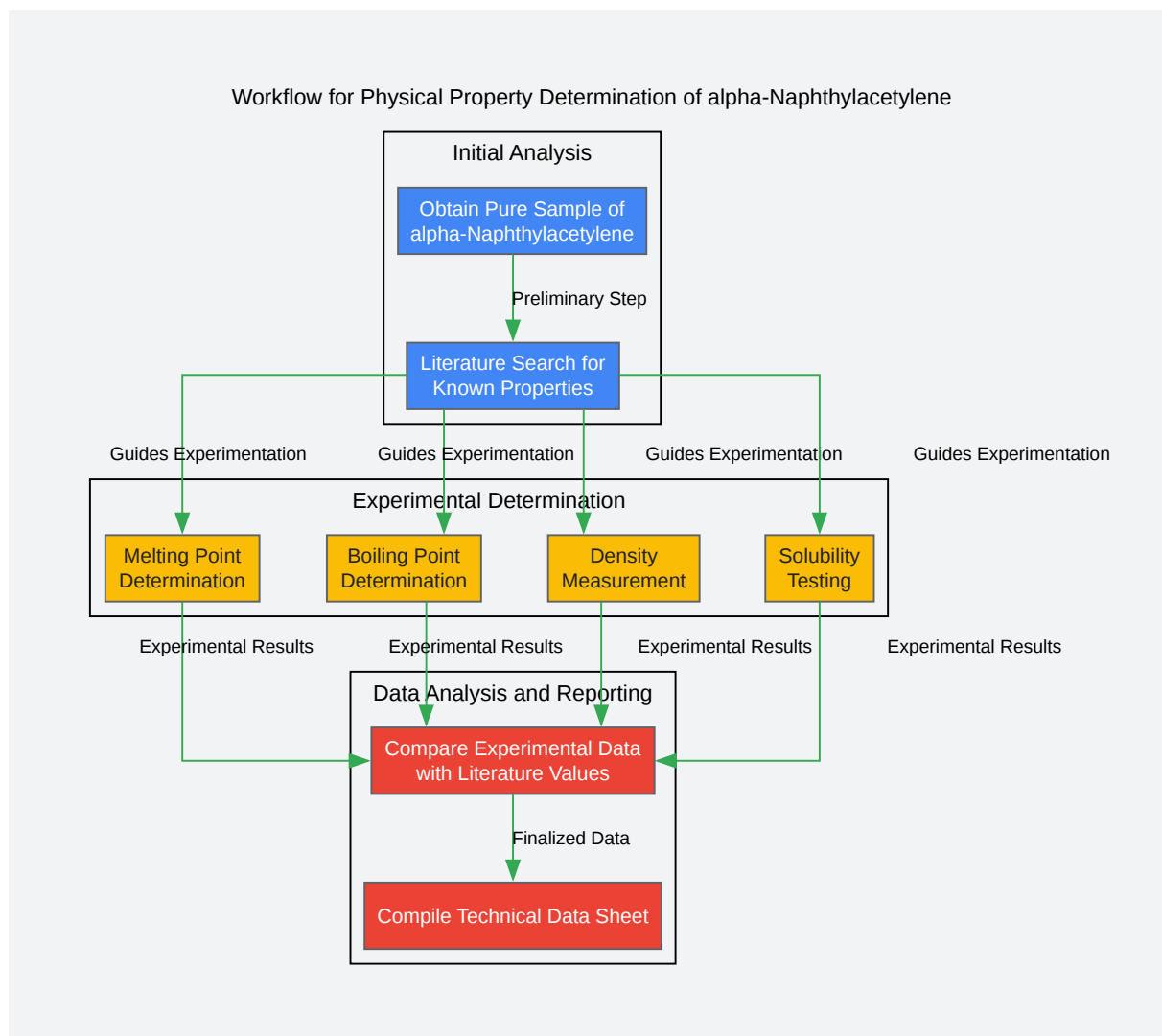
Methodology:

- **Solvent Selection:** A range of common laboratory solvents of varying polarities (e.g., water, ethanol, acetone, diethyl ether, hexane) are selected.
- **Procedure:** A small, measured amount of alpha-naphthylacetylene (e.g., 0.1 g) is added to a test tube containing a measured volume of the solvent (e.g., 1 mL).
- **Observation:** The mixture is agitated and observed to see if the solute dissolves completely. The solubility is typically reported in qualitative terms such as "soluble," "sparingly soluble," or "insoluble." For quantitative analysis, the concentration of a saturated solution would be determined.

## Visualizations

### Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of an organic compound like alpha-naphthylacetylene.



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Caption: Workflow for the determination and validation of physical properties.

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